

# PF-4191834 solubility in DMSO and other solvents

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## Compound of Interest

Compound Name: PF-4191834

Cat. No.: B1679697

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## Technical Support Center: PF-4191834

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, handling, and experimental use of **PF-4191834**, a selective 5-lipoxygenase (5-LOX) inhibitor.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **PF-4191834**?

A1: The recommended solvent for preparing high-concentration stock solutions of **PF-4191834** is Dimethyl Sulfoxide (DMSO).

Q2: What is the maximum solubility of **PF-4191834** in DMSO?

A2: The maximum solubility of **PF-4191834** in DMSO is approximately 100 mg/mL, which corresponds to a molar concentration of about 254 mM.<sup>[1][2]</sup> Some suppliers also report solubilities of 50 mg/mL (127.06 mM) and provide the compound pre-dissolved at 10 mM.<sup>[3][4]</sup>

Q3: How should I store stock solutions of **PF-4191834**?

A3: Stock solutions of **PF-4191834** in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C for long-term stability.

Q4: What is the mechanism of action of **PF-4191834**?

A4: **PF-4191834** is a potent and selective non-redox inhibitor of 5-lipoxygenase (5-LOX).[3] By inhibiting 5-LOX, it blocks the biosynthesis of pro-inflammatory leukotrienes.

## Solubility Data

The solubility of **PF-4191834** has been determined in various common laboratory solvents. The following table summarizes the available quantitative and qualitative solubility information.

Solvent	Solubility	Concentration (Molar)	Notes
DMSO	~100 mg/mL	~254 mM	Sonication may be required for complete dissolution.[1][2]
Ethanol	Sparingly Soluble	Data not available	Based on the chemical structure, it is expected to have limited solubility.
Methanol	Sparingly Soluble	Data not available	Similar to ethanol, limited solubility is expected.
Water	Insoluble	Data not available	PF-4191834 is a hydrophobic molecule with very low aqueous solubility.

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PF-4191834** in DMSO.

Materials:

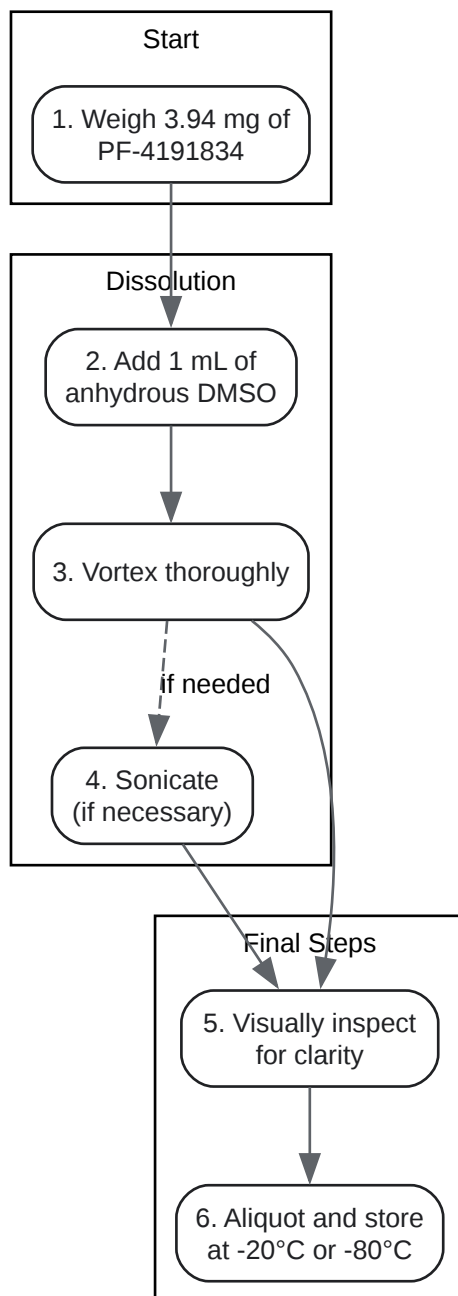
- **PF-4191834** powder (Molecular Weight: 393.5 g/mol )

- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

#### Methodology:

- Weighing: Accurately weigh out 3.94 mg of **PF-4191834** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Solvent Addition: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **PF-4191834** powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Sonication (if necessary): If the compound does not fully dissolve, place the tube in a sonicator water bath for 5-10 minutes.
- Visual Inspection: Visually inspect the solution to ensure that all the solid has completely dissolved and the solution is clear.
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C.

## Protocol for 10 mM Stock Solution Preparation



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Workflow for preparing a **PF-4191834** stock solution.

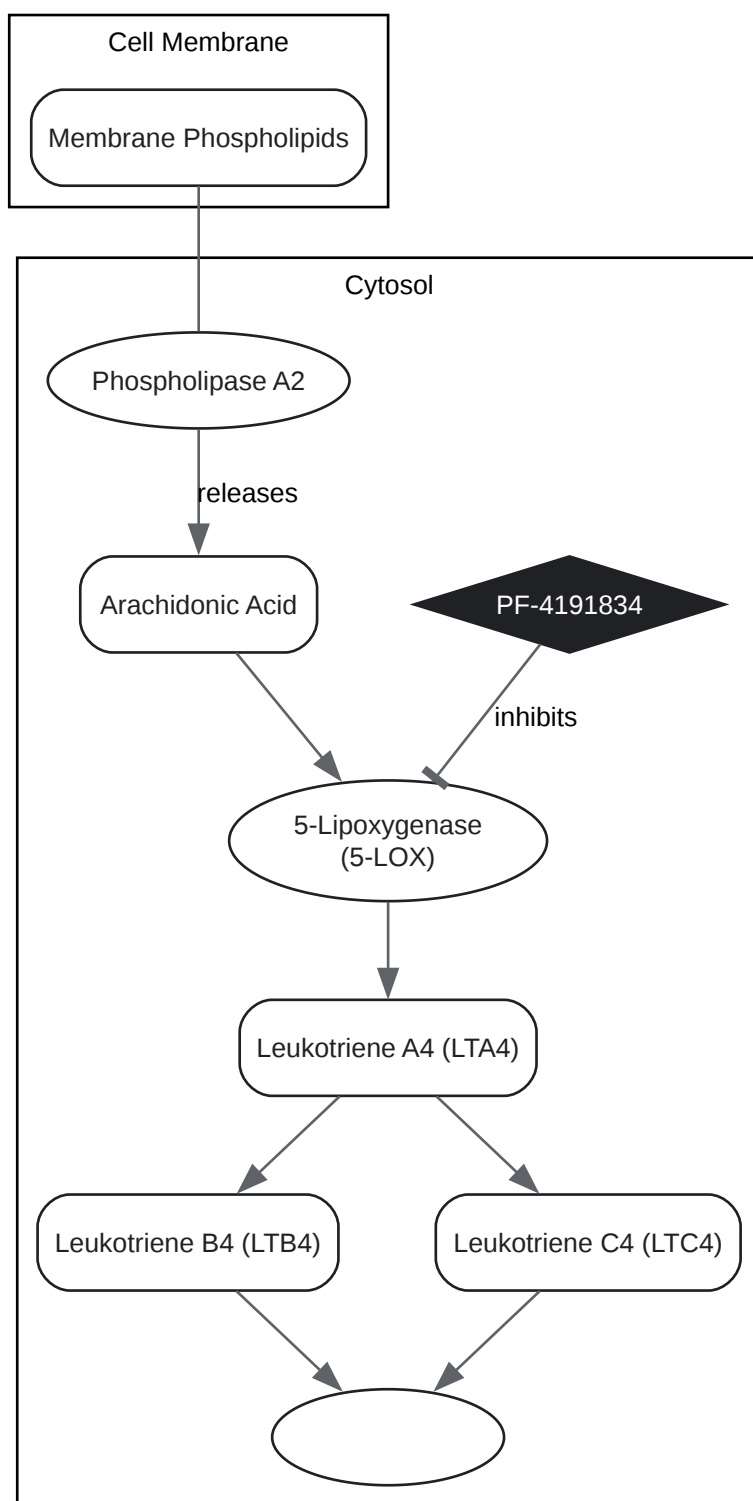
## Troubleshooting Guide

This guide addresses common issues that may be encountered when working with **PF-4191834**.

Issue	Possible Cause	Recommended Solution
Compound precipitates out of solution upon dilution in aqueous buffer.	The compound has low aqueous solubility and is "crashing out" of the organic solvent.	1. Decrease Final Concentration: Lower the final concentration of PF-4191834 in your assay. 2. Increase Final DMSO Concentration: Ensure the final DMSO concentration is sufficient to maintain solubility, but generally keep it below 0.5% to avoid solvent effects on cells. 3. Use a Surfactant: Consider adding a small amount of a non-ionic surfactant like Tween-20 or Pluronic F-68 to your aqueous buffer to improve solubility.
Inconsistent results in cell-based assays.	The compound may not be fully dissolved, leading to inaccurate concentrations.	1. Ensure Complete Dissolution: Always visually inspect your stock and working solutions to ensure they are clear and free of precipitates before use. 2. Prepare Fresh Dilutions: Prepare fresh dilutions of PF-4191834 in your assay medium for each experiment.
Difficulty dissolving the compound in DMSO.	The compound may require more energy to dissolve.	1. Gentle Warming: Gently warm the solution in a 37°C water bath. 2. Sonication: Use a sonicator to aid dissolution.

## Signaling Pathway

**PF-4191834** acts by inhibiting the 5-lipoxygenase (5-LOX) enzyme. This enzyme is a key component of the metabolic pathway that converts arachidonic acid into leukotrienes, which are potent pro-inflammatory mediators.



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Inhibition of the 5-Lipoxygenase pathway by **PF-4191834**.

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